

# ML241 hydrochloride solubility in DMSO and water

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## Compound of Interest

Compound Name: ML241 hydrochloride

Cat. No.: B609132

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## ML241 Hydrochloride: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **ML241 hydrochloride** in DMSO and water. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to ensure successful preparation and use of **ML241 hydrochloride** solutions in your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **ML241 hydrochloride**?

A1: The recommended solvent for dissolving **ML241 hydrochloride** is Dimethyl Sulfoxide (DMSO). It exhibits high solubility in DMSO, whereas it is practically insoluble in water.

Q2: What is the solubility of **ML241 hydrochloride** in DMSO and water?

A2: The solubility of **ML241 hydrochloride** varies slightly between suppliers, but it is consistently high in DMSO and very low in water. A summary of reported solubility values is presented in the table below.

Data Presentation: Solubility of **ML241 Hydrochloride**

Solvent	Concentration (mg/mL)	Molar Equivalent	Notes
DMSO	≥ 34 mg/mL[1]	83.15 mM[1]	Use of newly opened DMSO is recommended as hygroscopic DMSO can negatively impact solubility[1].
≥ 40.9 mg/mL[2]			
50 mg/mL[3]	122.27 mM[3]	Sonication is recommended to aid dissolution[3].	
74 mg/mL[4]	180.96 mM[4]		
Water	< 0.1 mg/mL[1]	Insoluble[1]	
Slightly soluble[5]			
Insoluble[4]			

Q3: How should I prepare a stock solution of **ML241 hydrochloride**?

A3: To prepare a stock solution, dissolve **ML241 hydrochloride** in high-quality, anhydrous DMSO. For detailed steps, please refer to the Experimental Protocols section.

Q4: How should I store **ML241 hydrochloride** stock solutions?

A4: Prepared stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, store the aliquots at -80°C for up to 6 months. For shorter-term storage, -20°C for up to 1 month is acceptable. Ensure the solutions are stored in sealed containers to protect from moisture[1][6].

## Troubleshooting Guide

Issue 1: **ML241 hydrochloride** is not fully dissolving in DMSO.

- Cause: The DMSO may have absorbed moisture. Hygroscopic DMSO can significantly decrease the solubility of the compound[1].
- Solution: Use a fresh, unopened bottle of anhydrous or molecular sieve-dried DMSO.
- Cause: The compound may require energy to fully dissolve.
- Solution: Gentle warming and/or sonication can help facilitate dissolution[1][3]. Vortex the solution until the solid is fully dissolved.

Issue 2: Precipitation is observed after adding the DMSO stock solution to an aqueous buffer.

- Cause: **ML241 hydrochloride** has very low solubility in aqueous solutions. When the DMSO stock is diluted into a buffer, the compound may precipitate out.
- Solution: Ensure the final concentration of DMSO in your aqueous solution is high enough to maintain solubility. It may be necessary to optimize the formulation for in vivo or cell-based assays. Some protocols suggest using co-solvents like PEG300, Tween-80, or corn oil for in vivo preparations[1].

## Experimental Protocols

Protocol: Preparation of a 10 mM Stock Solution of **ML241 Hydrochloride** in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ML241 hydrochloride** (Molecular Weight: 408.92 g/mol ) in DMSO.

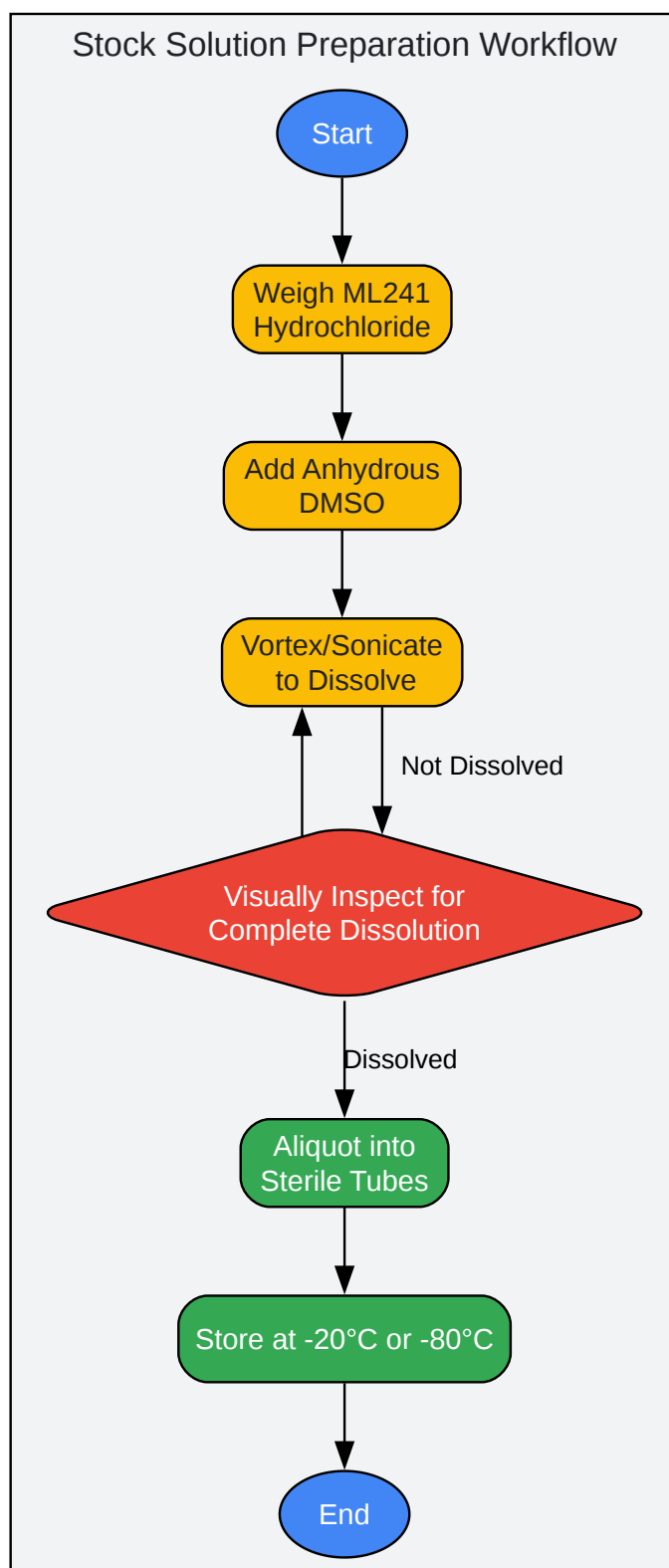
Materials:

- **ML241 hydrochloride** solid
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

#### Methodology:

- Weighing: Accurately weigh out the desired amount of **ML241 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, you will need 4.09 mg of the compound.
- Solvent Addition: Add the appropriate volume of DMSO to the vial containing the **ML241 hydrochloride**.
- Dissolution: Vortex the solution vigorously until the solid is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution[3].
- Storage: Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months)[1][6].

## Visual Workflow



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